

# Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate chemical properties

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## Compound of Interest

Compound Name: Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate

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An In-depth Technical Guide on the Chemical Properties of **Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, synthesis, and reactivity of **Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate**, a key heterocyclic intermediate in the development of pharmaceuticals and dyes.

## Core Chemical Identity and Physical Properties

**Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate** is a heterocyclic organic compound.<sup>[1]</sup> It is recognized by the CAS Registry Number 85230-37-1.<sup>[1][2]</sup> The compound's structure features a five-membered pyrazolone ring, which is instrumental to its chemical reactivity, particularly its existence in tautomeric forms.

## Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	85230-37-1	[1][2]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	[1]
Molecular Weight	156.14 g/mol	[1]
Appearance	Yellow solid	[3]
Melting Point	137-138 °C	[2]
Boiling Point	400.1±25.0 °C (Predicted)	[2]
Density	1.371±0.06 g/cm <sup>3</sup> (Predicted)	[2]
InChI Key	FGCPAXRNQIOISG-UHFFFAOYSA-N	[1]

## Spectroscopic Data

Spectroscopic analysis is critical for the structural confirmation of **Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate**. The available proton NMR data is summarized below. While extensive spectral data exists for its substituted derivatives, detailed experimental FT-IR, <sup>13</sup>C NMR, and Mass Spectrometry data for the parent compound (CAS 85230-37-1) is not readily available in published literature.

**Table 2: <sup>1</sup>H NMR Spectroscopic Data**

Parameter	Value
Solvent	DMSO-d <sub>6</sub>
Frequency	400 MHz
δ 12.75 ppm	(br s, 1H)
δ 5.91 ppm	(br s, 1H)
δ 4.24 ppm	(q, J = 7 Hz, 2H)
δ 1.27 ppm	(t, J = 7 Hz, 3H)
(Source:[3])	

## Chemical Reactivity and Tautomerism

A defining characteristic of pyrazolones is their ability to exist as a mixture of tautomers in equilibrium.<sup>[4][5]</sup> This keto-enol tautomerism involves the migration of a proton and the shifting of a double bond, resulting in two or more distinct chemical structures.<sup>[4][6]</sup> For **Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate**, the primary equilibrium is between the keto form (5-oxo) and the enol form (5-hydroxy). The stability and predominance of each tautomer can be influenced by factors such as the solvent and physical state (solid vs. solution).<sup>[5][7]</sup>

Caption: Keto-enol tautomeric forms of the title compound.

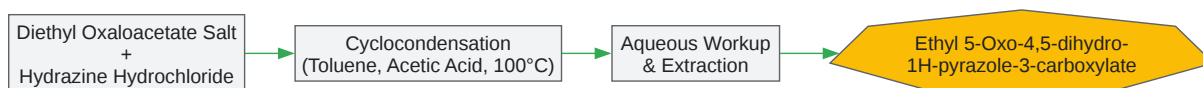
## Experimental Protocols: Synthesis

The synthesis of **Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate** is typically achieved via the cyclocondensation reaction of a  $\beta$ -keto ester equivalent with a hydrazine source.<sup>[8]</sup> This is a variation of the classic Knorr pyrazole synthesis.<sup>[9]</sup>

### Protocol: Synthesis from Diethyl Oxaloacetate Sodium Salt<sup>[3]</sup>

- **Reaction Setup:** Slowly add acetic acid (150 mL) dropwise to a solution of the sodium salt of 1,4-diethoxy-1,4-dioxobut-2-en-2-ol (30.0 g, 0.143 mol) in toluene (150 mL).
- **Stirring:** Stir the reaction mixture at room temperature for 30 minutes.
- **Hydrazine Addition:** Add 85% hydrazine hydrochloride (17 g, 0.29 mol) to the mixture. Continue stirring at room temperature for an additional 30 minutes.
- **Heating:** Heat the reaction system to 100 °C and maintain this temperature overnight.
- **Workup:** After the reaction is complete, concentrate the mixture under reduced pressure.
- **Extraction:** Extract the residue with ethyl acetate (500 mL). Wash the organic phase sequentially with saturated aqueous sodium bicarbonate (200 mL) and saturated aqueous sodium chloride (200 mL).

- Isolation: Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the product as a yellow solid.

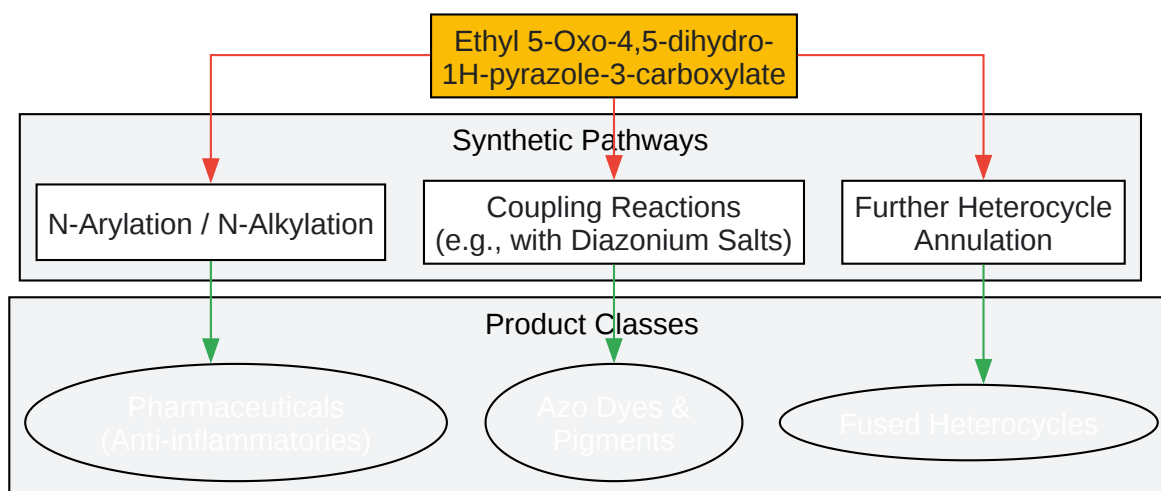


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Caption: General experimental workflow for synthesis.

## Applications in Synthesis

**Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate** serves as a versatile building block for constructing more complex molecules.<sup>[10]</sup> The reactive sites on the pyrazolone ring allow for various chemical modifications, making it a valuable intermediate in the synthesis of a range of compounds, including potent anti-inflammatory agents and dyes.<sup>[10][11]</sup> For example, the N-H group can be substituted, and the ring can participate in coupling reactions to create azo dyes.<sup>[11]</sup>



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Caption: Role as a versatile chemical intermediate.

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## References

- 1. Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate | CAS: 85230-37-1 | Chemical Product | FINETECH INDUSTRY LIMITED - FINETECH INDUSTRY LIMITED - Custom Synthesis and Chemical Reagents Supplier [finetechnology-ind.com]
- 2. chembk.com [chembk.com]
- 3. Ethyl 5-Oxo-4,5-dihydro-1H-pyrazole-3-carboxylate | 85230-37-1 [chemicalbook.com]
- 4. Keto-enol tautomerism: Significance and symbolism [wisdomlib.org]
- 5. mdpi.com [mdpi.com]
- 6. Frontiers | Keto-enol tautomerism in the development of new drugs [frontiersin.org]
- 7. Structural characterization and keto-enol tautomerization of 4-substituted pyrazolone derivatives with DFT approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 9. jk-sci.com [jk-sci.com]
- 10. Synthesis, Characterization of Ethyl 5-(substituted)-1H-pyrazole- 3-carboxylate Derivative as Potent Anti-inflammatory Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Ethyl 5-oxo-1-phenyl-4,5-dihydro-1H-pyrazole-3-carboxylate [dyestuffintermediates.com]
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